

Solubility Profile of 3-Allyl-4,5-dimethoxybenzoic Acid: A Methodological Approach

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Compound of Interest

Compound Name: 3-Allyl-4,5-dimethoxybenzoic acid

CAS No.: 647855-45-6

Cat. No.: B1277813

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the solubility profile of **3-Allyl-4,5-dimethoxybenzoic acid**. Following a comprehensive search of available scientific literature and databases, it must be noted that specific quantitative solubility data for **3-Allyl-4,5-dimethoxybenzoic acid** in various solvents is not publicly available at this time. The molecular formula for **3-allyl-4,5-dimethoxybenzoic acid** is C₁₂H₁₄O₄ with a molecular weight of 222.24 g/mol [\[1\]](#)

In the absence of specific experimental values, this document provides a generalized, robust experimental protocol for determining the solubility of this compound. This methodology is based on established practices for analogous substituted benzoic acids. Additionally, a logical workflow for this experimental process is provided in a visual format.

General Experimental Protocol for Solubility Determination

The following protocol outlines a standard method for determining the solubility of a solid compound, such as **3-Allyl-4,5-dimethoxybenzoic acid**, in various solvents. This method is

adapted from common laboratory procedures for similar organic acids.

Objective: To determine the equilibrium solubility of **3-Allyl-4,5-dimethoxybenzoic acid** in a range of laboratory solvents at a controlled temperature.

Materials:

- **3-Allyl-4,5-dimethoxybenzoic acid** (solid)
- Selected solvents (e.g., water, ethanol, methanol, acetone, ethyl acetate, dichloromethane, chloroform, dimethyl sulfoxide (DMSO), dimethylformamide (DMF))
- Sealed amber glass bottles or vials
- Constant temperature water bath or incubator
- Analytical balance
- Magnetic stirrer and stir bars or orbital shaker
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector, or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of solid **3-Allyl-4,5-dimethoxybenzoic acid** to a series of sealed amber glass bottles, each containing a known volume of a specific solvent. The excess solid is crucial to ensure that equilibrium with the dissolved solute is reached.

- Place the sealed bottles in a constant temperature water bath or shaker, typically maintained at 25.0 ± 0.1 °C.
- Agitate the mixtures for a sufficient period to reach equilibrium. A duration of at least 72 hours with periodic agitation is recommended to ensure saturation.
- Sample Collection and Preparation:
 - After the equilibration period, allow the bottles to stand undisturbed in the constant temperature bath to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed or temperature-equilibrated syringe.
 - Immediately filter the collected supernatant through a syringe filter into a pre-weighed volumetric flask to remove any undissolved solid particles.
- Quantification of Solute Concentration:
 - Dilute the filtered solution with a suitable solvent to a concentration that falls within the linear range of the analytical instrument.
 - Analyze the concentration of **3-Allyl-4,5-dimethoxybenzoic acid** in the diluted solution using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
 - A calibration curve should be prepared using standard solutions of known concentrations of **3-Allyl-4,5-dimethoxybenzoic acid** to ensure accurate quantification.
- Data Analysis and Reporting:
 - Calculate the original concentration of the saturated solution, taking into account the dilution factor.
 - Express the solubility in standard units, such as mg/mL or mol/L.
 - The experiment should be performed in triplicate for each solvent to ensure the reproducibility of the results.

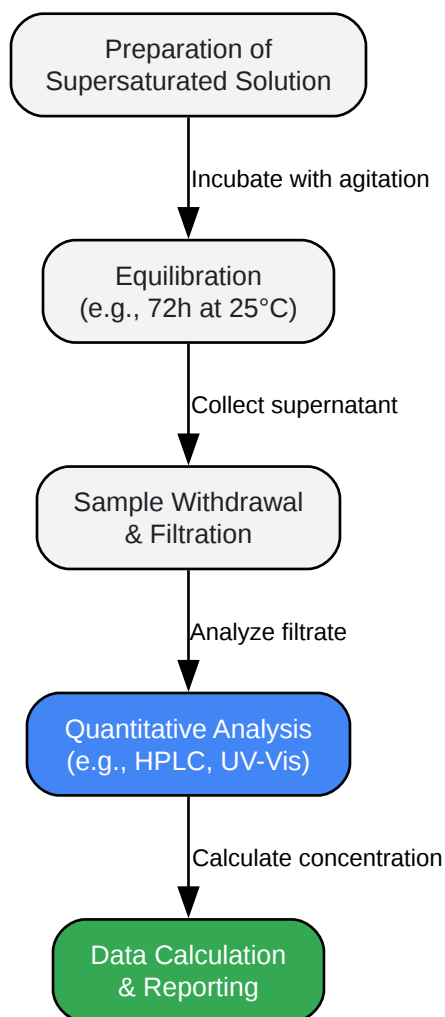
Data Presentation

While specific data for **3-Allyl-4,5-dimethoxybenzoic acid** is unavailable, the results of the proposed experimental protocol can be effectively summarized in a table similar to the one below for clear comparison.

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (mol/L)
Water	25.0	Experimental Data	Experimental Data
Ethanol	25.0	Experimental Data	Experimental Data
Methanol	25.0	Experimental Data	Experimental Data
Acetone	25.0	Experimental Data	Experimental Data
Ethyl Acetate	25.0	Experimental Data	Experimental Data
Dichloromethane	25.0	Experimental Data	Experimental Data
Chloroform	25.0	Experimental Data	Experimental Data
DMSO	25.0	Experimental Data	Experimental Data
DMF	25.0	Experimental Data	Experimental Data

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **3-Allyl-4,5-dimethoxybenzoic acid**.



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Solubility Determination Workflow

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References

- 1. scbt.com [scbt.com]
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